

# T-26c Solubility & Stock Preparation

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## Compound Focus: T-26c

CAS No.: 869296-13-9

Cat. No.: S544360

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The core quantitative data for preparing a **T-26c** stock solution in DMSO is summarized in the table below.

Parameter	Value	Note
Molecular Weight	479.51 g/mol	[1] [2]
Solubility in DMSO	15.62 mg/mL	~32.57 mM [1] [2]
Recommended Stock Concentration	10 mM	Requires dilution of solid DMSO [1] [2]

## Protocol: Preparing a 10 mM Stock Solution

- **Calculate Mass:** To prepare 1 mL of a 10 mM solution, you need  $(0.010 \text{ mol/L}) * (0.001 \text{ L}) * (479.51 \text{ g/mol}) = 4.795 \text{ mg}$  of **T-26c** solid.
- **Weigh Compound:** Accurately weigh the calculated mass of **T-26c**.
- **Dissolve:** Transfer the compound to a suitable vial and add 1 mL of **freshly opened, anhydrous DMSO** to it. The purity and dryness of DMSO are critical because **T-26c** is hygroscopic and moisture can affect dissolution [1] [2].
- **Mix:** Vortex or sonicate the mixture briefly to aid in dissolving the solid completely.
- **Store:** Aliquot the stock solution and store it at **-20°C** for short-term use (up to 1 month) or at **-80°C** for long-term storage (up to 2 years). Avoid repeated freeze-thaw cycles [1] [2].

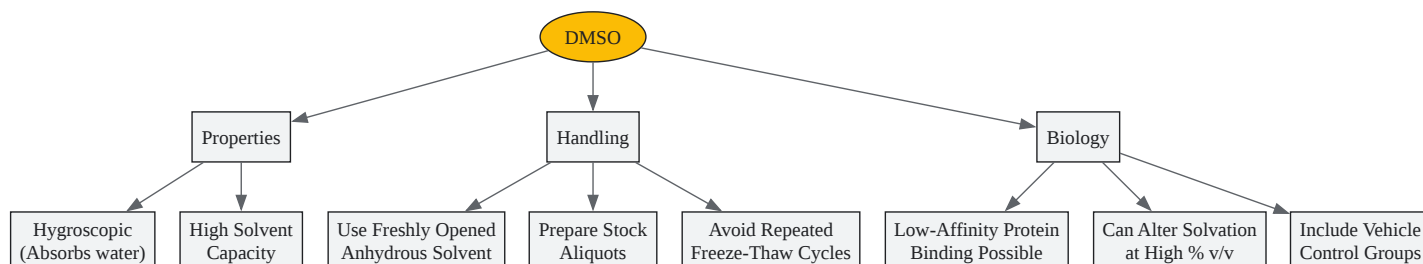
## Troubleshooting Common Issues

Here are solutions to frequently encountered problems:

- **Problem: Compound won't dissolve completely.**
  - **Solution A:** Ensure you are using **fresh, anhydrous DMSO**. Hygroscopic DMSO can absorb water from the atmosphere, significantly reducing its ability to dissolve compounds [1] [2].
  - **Solution B:** Use **sonication**. Brief sonication in a water bath sonicator can help break up aggregates and facilitate dissolution [1] [2].
  - **Solution C:** Verify that your final concentration is at or below the stated solubility limit of **15.62 mg/mL**. Do not attempt to create more concentrated stocks without first running a solubility test.
- **Problem: Precipitation occurs after dilution into aqueous buffers.**
  - **Solution:** This is a common issue. To maintain solubility in aqueous assays, prepare a working solution using a co-solvent system. One recommended method is to serially dilute your DMSO stock into a mixture of 40% PEG-300, 5% Tween-80, and 45% saline [1] [2]. Always ensure the final DMSO concentration is compatible with your biological system.
- **Problem: Inconsistent experimental results.**
  - **Solution A:** Check the age and storage conditions of your stock solution. Always use freshly prepared or recently thawed aliquots.
  - **Solution B:** Be aware that DMSO can interact with proteins. While it typically doesn't denature them, it can bind with low affinity and potentially influence experimental outcomes. Consider including meticulous DMSO control groups in your assay [3].

## DMSO Considerations in Experimental Design

The following diagram outlines the key factors to consider when using DMSO as a solvent in your experiments, particularly for studies involving proteins like MMP-13.



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### Figure: Key Considerations for Using DMSO in Assays

The provided information should equip you to effectively manage **T-26c** in your research.

- **For Cell-Based Assays:** The co-solvent method (Protocol 1: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) is highly recommended to prevent precipitation and maintain cell viability [1] [2].
- **For Animal Studies:** Protocol 2 (10% DMSO, 90% Corn Oil) can be used, but caution is advised for dosing periods exceeding half a month [1] [2].

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## References

1. T-26c | MMP-13 Inhibitor [medchemexpress.com]
2. T-26c | MMP-13 阻害剂 [medchemexpress.com]
3. DMSO Interaction with Human Nerve Growth Factor and Its ... [pmc.ncbi.nlm.nih.gov]

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